

Technical Guide: Physicochemical Properties of 2-Cyanobenzyl Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Bromomethyl)benzonitrile

Cat. No.: B057715

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Introduction

2-Cyanobenzyl bromide, also known as **2-(bromomethyl)benzonitrile**, is a versatile organic compound that serves as a crucial intermediate in the synthesis of various pharmaceuticals and other fine chemicals.^{[1][2][3]} Its bifunctional nature, featuring both a reactive benzyl bromide group and a cyano group, allows for a wide range of chemical transformations, making it a valuable building block in medicinal chemistry and materials science.^[2] This technical guide provides a comprehensive overview of the physical characteristics of 2-cyanobenzyl bromide, along with a detailed experimental protocol for its synthesis.

Core Physical Characteristics

The physical properties of 2-cyanobenzyl bromide are summarized in the table below. These characteristics are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference
Molecular Formula	C ₈ H ₆ BrN	[4]
Molecular Weight	196.04 g/mol	[4]
Appearance	White to light yellow crystalline powder or chunks	[3][5]
Melting Point	72-74 °C	[3]
Boiling Point	111 °C at 1.5 mmHg	[3]
Density	~1.5 g/cm ³ (rough estimate)	[3]
Solubility	Slightly soluble in water. Soluble in organic solvents such as methanol, chloroform, and ethyl acetate.	[3]
CAS Number	22115-41-9	[3]

Experimental Protocols

While detailed experimental procedures for the determination of the above physical properties are not extensively published, they are typically determined using standard laboratory techniques such as capillary melting point determination, vacuum distillation for boiling point, and gravimetric methods for density. The following section provides a detailed, cited experimental protocol for the synthesis of 2-cyanobenzyl bromide.

Synthesis of 2-Cyanobenzyl Bromide from o-Tolunitrile

A common and effective method for the synthesis of 2-cyanobenzyl bromide is the radical bromination of o-tolunitrile (2-methylbenzonitrile) using N-bromosuccinimide (NBS) as the brominating agent and a radical initiator such as azobisisobutyronitrile (AIBN).[5]

Materials:

- o-Tolunitrile (2-methylbenzyl cyanide)

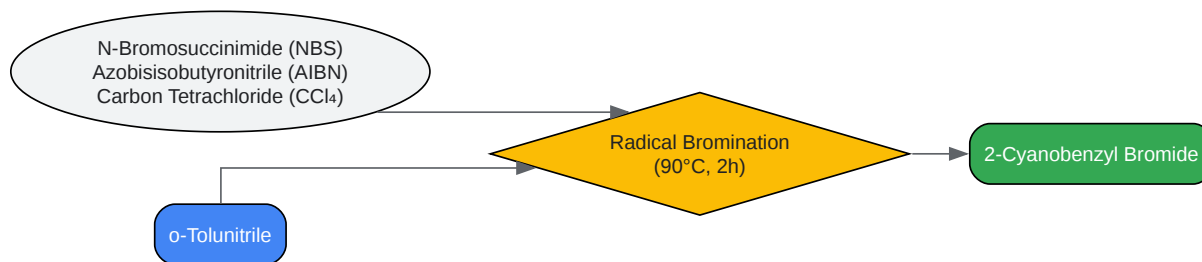
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Carbon tetrachloride (CCl₄)
- Saturated aqueous sodium bicarbonate solution
- Sodium sulfate (anhydrous)
- Hexane

Procedure:[5]

- To a solution of o-tolunitrile (325 mmol) in carbon tetrachloride (300 mL), add N-bromosuccinimide (346 mmol) and azobisisobutyronitrile (29.25 mmol).
- Heat the reaction mixture to 90°C and maintain this temperature for 2 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the precipitated solid (succinimide).
- Wash the filtrate with a saturated aqueous sodium bicarbonate solution (4 x 120 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product.
- Wash the resulting solid with hexane (4 x 500 mL) and dry to obtain 2-cyanobenzyl bromide as a yellow solid.

Synthesis Workflow

The following diagram illustrates the synthetic pathway for 2-cyanobenzyl bromide from o-tolunitrile.



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Caption: Synthesis of 2-Cyanobenzyl Bromide.

Safety and Handling

2-Cyanobenzyl bromide is a corrosive and lachrymatory substance.[3] It should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

Conclusion

2-Cyanobenzyl bromide is a key synthetic intermediate with well-defined physical properties. Its synthesis is readily achievable through established laboratory procedures. A thorough understanding of its characteristics and safe handling practices is crucial for its effective and safe utilization in research and development. The information provided in this guide serves as a valuable resource for professionals working with this important chemical compound.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Cyanobenzyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057715#2-cyanobenzyl-bromide-physical-characteristics]

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